

Application Notes and Protocols for 3,4-Dibromofuran

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Compound of Interest

Compound Name: 3,4-Dibromofuran

Cat. No.: B150810

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **3,4-Dibromofuran** in a laboratory setting. It includes essential safety protocols, physical and chemical properties, and a representative experimental protocol for its synthesis.

Safety and Handling

3,4-Dibromofuran is a hazardous chemical that requires careful handling to minimize risks. The following protocols are based on available safety data sheets and should be strictly adhered to.

Personal Protective Equipment (PPE)

When handling **3,4-Dibromofuran**, the following personal protective equipment should be worn:

- **Eye Protection:** Tight-fitting safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and replaced if any signs of degradation are observed.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron. For larger quantities or in case of potential splashing, flame-retardant antistatic protective clothing is recommended.

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If the ventilation is inadequate, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors should be used.

General Handling Precautions

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or dust.
- Work in a well-ventilated area or a chemical fume hood.
- Keep away from heat, sparks, and open flames.
- Ground all equipment when transferring the substance to prevent static discharge.
- Use non-sparking tools.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.
- In case of skin contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Storage

Proper storage of **3,4-Dibromofuran** is crucial for maintaining its stability and ensuring safety.

- Storage Conditions: Keep in a dark place, sealed in a dry, and well-ventilated area.^[1] The recommended storage temperature is 2-8°C.^[1]
- Incompatible Materials: Keep away from strong oxidizing agents.
- Container: Store in a tightly closed container.

Physical and Chemical Properties

The following table summarizes the key quantitative data for **3,4-Dibromofuran**.

Property	Value
Molecular Formula	C ₄ H ₂ Br ₂ O
Molecular Weight	225.87 g/mol ^[1]
Boiling Point	166°C (lit.)
Storage Temperature	2-8°C ^[1]
Vapour Pressure	1.4 mmHg at 25°C ^[1]
Polar Surface Area	13.14 Å ² ^[1]

Experimental Protocols

3,4-Dibromofuran is a useful synthetic intermediate in the preparation of various organic compounds, including pharmaceuticals and agrochemicals.^{[1][2]}

Synthesis of 3,4-Dibromofuran

The following is a representative protocol for the synthesis of **3,4-Dibromofuran** from trans-2,3-Dibromo-2-butene-1,4-diol.

Materials:

- trans-2,3-Dibromo-2-butene-1,4-diol
- Potassium dichromate

- Sulfuric acid
- Hexane
- Water

Equipment:

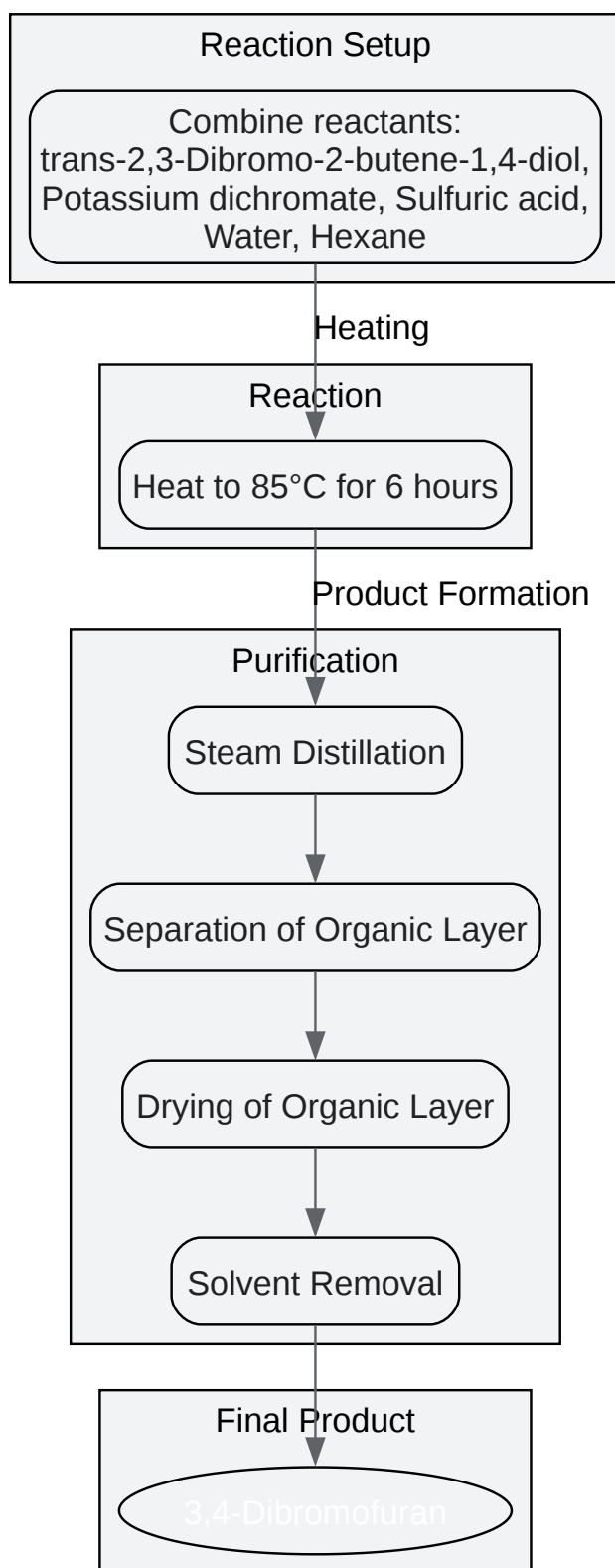
- Round-bottom flask
- Heating mantle
- Distillation apparatus
- Separatory funnel
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, combine trans-2,3-Dibromo-2-butene-1,4-diol with a solution of potassium dichromate and sulfuric acid in water and hexane.
- Heat the reaction mixture to 85°C for 6 hours.
- The **3,4-Dibromofuran** product is continuously removed from the reaction mixture via steam distillation.
- Collect the distillate and separate the organic layer.
- Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate).
- The solvent can be removed under reduced pressure to yield the final product.

Visualizations

Experimental Workflow for the Synthesis of 3,4-Dibromofuran

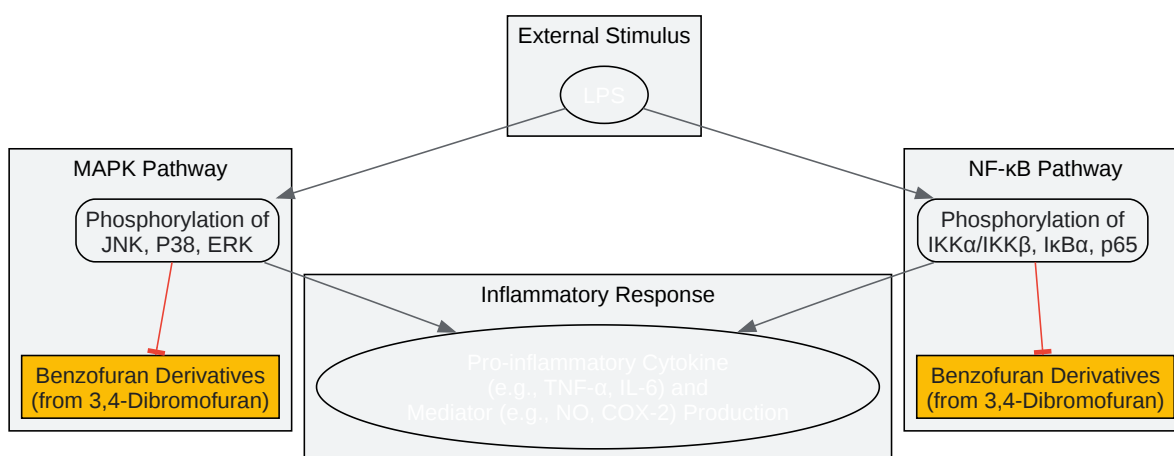


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Caption: Workflow for the synthesis of **3,4-Dibromofuran**.

Representative Signaling Pathway Inhibition by Benzofuran Derivatives

Derivatives of **3,4-Dibromofuran**, specifically benzofuran hybrids, have been shown to possess anti-inflammatory properties through the inhibition of the NF- κ B and MAPK signaling pathways. The following diagram illustrates a simplified overview of these pathways and the points of inhibition.



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Caption: Inhibition of NF- κ B and MAPK pathways by benzofuran derivatives.

Disposal Considerations

Waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of **3,4-Dibromofuran** and any contaminated materials as hazardous waste. Do not mix with other waste.

- Containers: Handle uncleaned containers as you would the product itself. Do not reuse empty containers.

Disclaimer

The information provided in these application notes is intended for use by qualified laboratory personnel and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment before handling **3,4-Dibromofuran** and to ensure that all safety procedures are followed.

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References

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- 2. Natural source, bioactivity and synthesis of benzofuran derivatives - RSC Advances (RSC Publishing) [pubs.rsc.org]
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